

SNIPER(BRD)-1 efficacy in different cancer cell lines

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Compound Focus: Sniper(brd)-1

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SNIPER Technology and Related BRD4 Degraders

The term **SNIPER** stands for **Specific and Non-genetic IAP-dependent Protein Eraser** [1]. SNIPERs are chimeric molecules similar to PROTACs (Proteolysis Targeting Chimeras), designed to induce ubiquitination and proteasomal degradation of target proteins by recruiting ubiquitin ligases such as cIAP1 [2].

While data for **SNIPER(BRD)-1** is not available in the search results, other BRD4-targeting degraders have been studied. The table below summarizes a selective BRD4-targeting PROTAC for reference, demonstrating the type of data researchers in this field utilize.

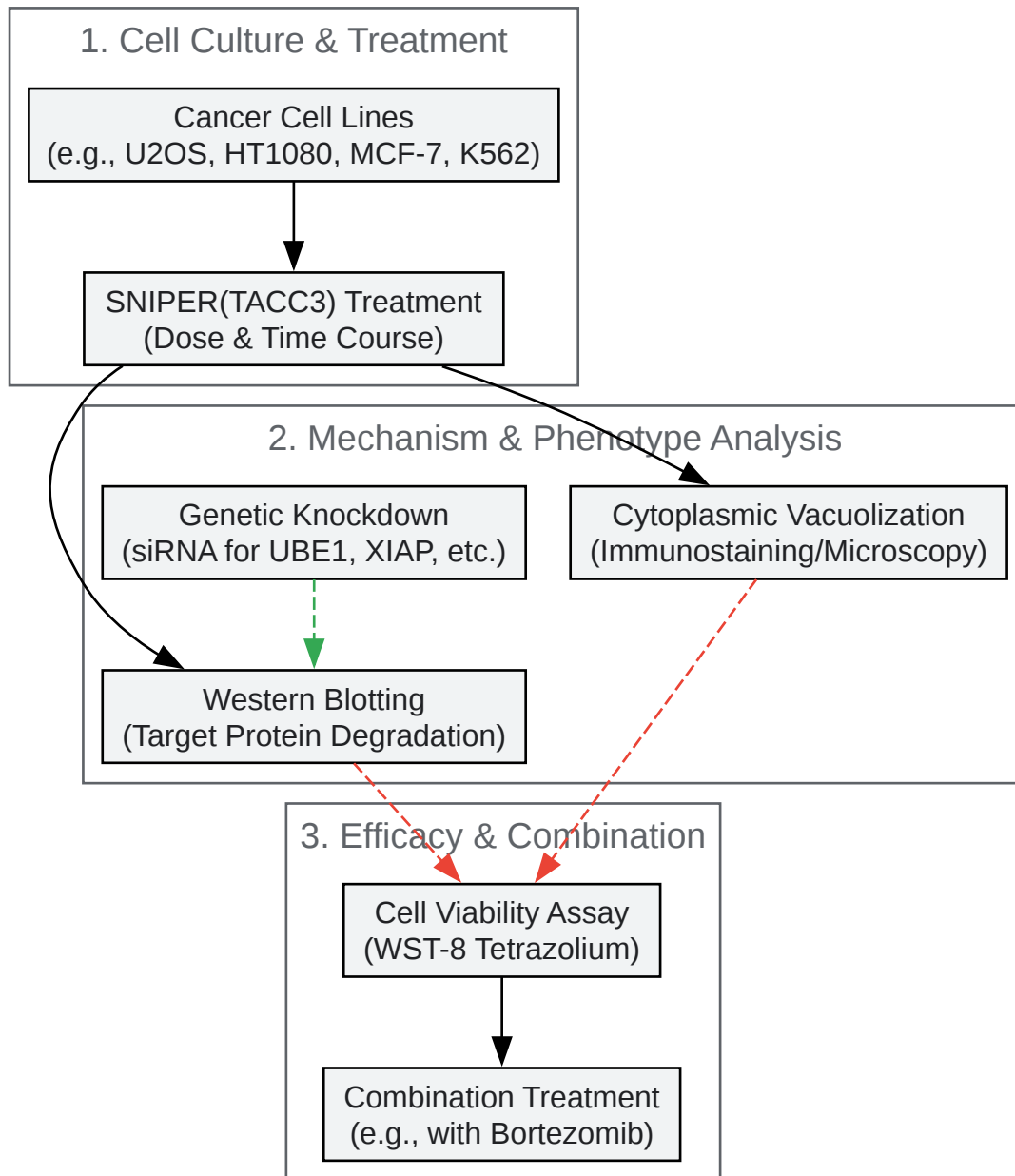
Compound Name	Target	E3 Ligase	Cancer Cell Lines Tested	Key Experimental Findings (Degradation)	Key Experimental Findings (Anti-proliferation)
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| **PROTAC 6b** [3] | BRD4 (selective over BRD2/3) | CRBN | HCC1806 (BLBC), HCC1937 (BLBC) | • **DC50 (HCC1806):** < 0.01 μ M at 48h • **DC50 (HCC1937):** ~0.1 μ M at 48h • **Time-dependent degradation:** Most BRD4 degraded within 12h at 0.1 μ M [3] | • Inhibited cell growth in sensitive BLBC lines • Suppressed tumor growth in HCC1806 xenograft mouse model [3] |

SNIPER(TACC3) Experimental Protocol

The following workflow generalizes the key methods used to evaluate a different SNIPER molecule, SNIPER(TACC3), which could serve as a reference for standard assays in this research domain [2].

SNIPER(TACC3) Evaluation Workflow



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Interpretation of Available Data and Next Steps

The search results do not contain a direct head-to-head comparison for **SNIPER(BRD)-1**. However, the data on PROTAC 6b shows that **highly selective BRD4 degradation is achievable** and can be a potent strategy, particularly in certain cancer subtypes like BLBC [3].

To further your research, I suggest these steps:

- **Refine your search:** The specific compound "**SNIPER(BRD)-1**" might be reported under a different technical name or code. Searching for the authors who published the initial SNIPER(ER α) and SNIPER(TACC3) studies [2] could lead to their work on BRD4.
- **Explore related technologies:** The field of targeted protein degradation is rapidly advancing. The properties of other BRD4 degraders (PROTACs, SNIPERs, etc.) can offer valuable insights for your comparison guide [1] [3].
- **Consult specialized resources:** Detailed pharmacological data is often found in primary research articles or specialized pharmaceutical/patent databases, which may require more targeted searching.

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References

1. Degraders in epigenetic therapy: PROTACs and beyond [pmc.ncbi.nlm.nih.gov]
2. SNIPER(TACC3) induces cytoplasmic vacuolization and sensitizes ... [ncbi.nlm.nih.gov]
3. BRD4-specific PROTAC inhibits basal-like breast cancer ... [nature.com]

To cite this document: Smolecule. [SNIPER(BRD)-1 efficacy in different cancer cell lines]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b543482#sniper-brd-1-efficacy-in-different-cancer-cell-lines>]

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